

PF-00356231 Hydrochloride: A Technical Guide to its Target Selectivity Profile

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Compound of Interest

Compound Name: PF-00356231 hydrochloride

Cat. No.: B2911479

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Executive Summary

PF-00356231 hydrochloride is a potent, non-peptidic, and non-zinc chelating small molecule inhibitor. Contrary to inquiries regarding its kinase selectivity, extensive biochemical profiling reveals that **PF-00356231 hydrochloride** is a selective inhibitor of matrix metalloproteinases (MMPs), a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix components. This document provides a comprehensive overview of the target selectivity profile of **PF-00356231 hydrochloride**, focusing on its inhibitory activity against various MMPs. While no public data from broad kinase screening panels (kinome scans) were identified for this compound, its potent and selective inhibition of key MMPs, particularly MMP-13 and MMP-12, is well-documented. This guide summarizes the quantitative inhibitory data, details relevant experimental methodologies, and illustrates the signaling context of its primary targets.

Introduction

Matrix metalloproteinases are crucial for tissue remodeling in both physiological and pathological processes, including development, wound healing, and cancer metastasis.[1] Their dysregulation is implicated in a variety of diseases, making them attractive therapeutic targets.

PF-00356231 hydrochloride has emerged as a valuable research tool for investigating the roles of specific MMPs in these processes. This guide serves as a technical resource for researchers utilizing this compound, providing clear data on its selectivity and the methodologies to assess its activity.

Target Selectivity Profile of PF-00356231 Hydrochloride

The primary targets of **PF-00356231 hydrochloride** are members of the matrix metalloproteinase family. Its inhibitory activity is most pronounced against MMP-13 (collagenase-3), with significant activity also observed against several other MMPs.

Quantitative Inhibitory Activity

The following table summarizes the in vitro inhibitory potency of **PF-00356231 hydrochloride** against a panel of matrix metalloproteinases. The data is presented as IC₅₀ values, which represent the concentration of the inhibitor required to reduce the activity of the enzyme by 50%.

Target	IC ₅₀ (μM)	Reference
MMP-13	0.00065	[2] [3]
MMP-12	1.4	[2] [3] [4]
MMP-3	0.39	[2] [3]
MMP-9	0.98	[2] [3]
MMP-8	1.7	[2] [3]

Note: One source reports a significantly lower IC₅₀ of 14 nM (0.014 μM) for MMP-12.[\[5\]](#) This discrepancy may be due to different assay conditions.

Experimental Protocols

The determination of inhibitor potency against MMPs is typically conducted using in vitro enzymatic assays. A common method is the fluorometric inhibitor screening assay, which

measures the cleavage of a specific fluorescently labeled peptide substrate by the target MMP.

Fluorometric MMP Inhibition Assay Protocol

This protocol provides a general framework for determining the IC₅₀ of an inhibitor against a specific MMP.

1. Reagent Preparation:

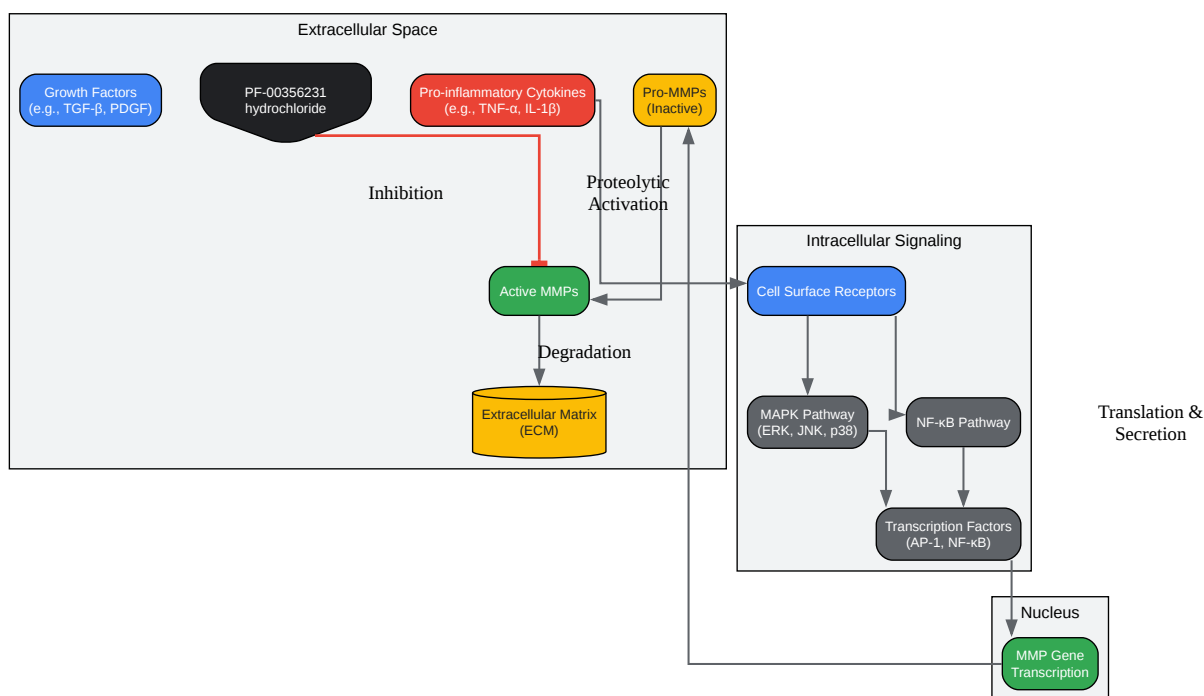
- **MMP Assay Buffer:** Prepare a buffer appropriate for the specific MMP, typically containing Tris-HCl, CaCl₂, and a non-ionic detergent (e.g., Brij-35) at a physiological pH.
- **MMP Enzyme:** Reconstitute the purified, active form of the target MMP in the assay buffer to a desired stock concentration.
- **MMP Substrate:** Use a commercially available FRET (Fluorescence Resonance Energy Transfer) peptide substrate specific for the MMP of interest. Reconstitute in an appropriate solvent (e.g., DMSO) and then dilute in assay buffer.
- **Inhibitor (PF-00356231 hydrochloride):** Prepare a stock solution in DMSO and create a serial dilution series to cover a range of concentrations for IC₅₀ determination.

2. Assay Procedure (96-well plate format): a. To each well of a black, flat-bottom 96-well plate, add the following in order: i. MMP Assay Buffer. ii. The inhibitor solution at various concentrations (or vehicle control, e.g., DMSO). iii. The MMP enzyme solution. b. Incubate the plate at 37°C for a pre-determined time (e.g., 15-30 minutes) to allow the inhibitor to bind to the enzyme. c. Initiate the enzymatic reaction by adding the MMP substrate solution to each well. d. Immediately place the plate in a fluorescence plate reader and monitor the increase in fluorescence intensity over time (kinetic mode) at the appropriate excitation and emission wavelengths for the specific FRET substrate (e.g., $\lambda_{\text{ex}} = 490 \text{ nm}$ / $\lambda_{\text{em}} = 520 \text{ nm}$).^[6]

3. Data Analysis: a. Determine the initial reaction rates (slopes of the linear phase of the fluorescence vs. time curves) for each inhibitor concentration. b. Normalize the rates relative to the vehicle control (100% activity). c. Plot the percent inhibition versus the logarithm of the inhibitor concentration. d. Fit the data to a sigmoidal dose-response curve to calculate the IC₅₀ value.

Signaling Pathway Context

MMPs are key effectors in the remodeling of the extracellular matrix (ECM), a process that is tightly regulated by various signaling pathways. The diagram below illustrates a generalized signaling cascade leading to the expression and activation of MMPs, which are the primary targets of **PF-00356231 hydrochloride**.



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